

Comparison of Voltammetric Methods for Edoxaban Determination

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Edoxaban tosylate monohydrate

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The following table summarizes the key analytical parameters from two core studies that developed and validated voltammetric methods for Edoxaban.

Parameter	Pencil Graphite Electrode (PGE) [1]	Glassy Carbon Electrode (GCE) [2]	Boron-Doped Diamond Electrode (BDDE) [2]
Electrochemical Technique	Cyclic Voltammetry (CV), Square Wave Voltammetry (SWV)	Cyclic Voltammetry (CV), Square Wave Voltammetry (SWV)	Cyclic Voltammetry (CV), Square Wave Voltammetry (SWV)
Supporting Electrolyte	Britton-Robinson Buffer (pH 9.0)	Britton-Robinson Buffer (pH 5.0)	Britton-Robinson Buffer (pH 5.0)
Oxidation Peak Potential	+0.98 V (vs. Ag/AgCl)	+1.09 V (vs. Ag/AgCl)	+1.29 V (vs. Ag/AgCl)
Linear Range	0.2 - 1.8 μM	0.4 - 3.2 μM	0.4 - 3.2 μM
Limit of Detection (LOD)	0.073 μM	0.212 μM	0.161 μM

Parameter	Pencil Graphite Electrode (PGE) [1]	Glassy Carbon Electrode (GCE) [2]	Boron-Doped Diamond Electrode (BDDE) [2]
Limit of Quantification (LOQ)	0.243 μM	0.642 μM	0.487 μM
Application	Pharmaceutical dosage forms, spiked human urine	Pharmaceutical dosage forms	Pharmaceutical dosage forms
Reported Advantages	Disposable, low cost, simple, eco-friendly, no cleaning required	Wide potential window, good reproducibility, stability	Wide potential window, low background current, resistant to fouling

Detailed Experimental Protocols

Here are the methodologies used in the key studies for electrode preparation, measurement, and application to real samples.

Method Using a Pencil Graphite Electrode (PGE)

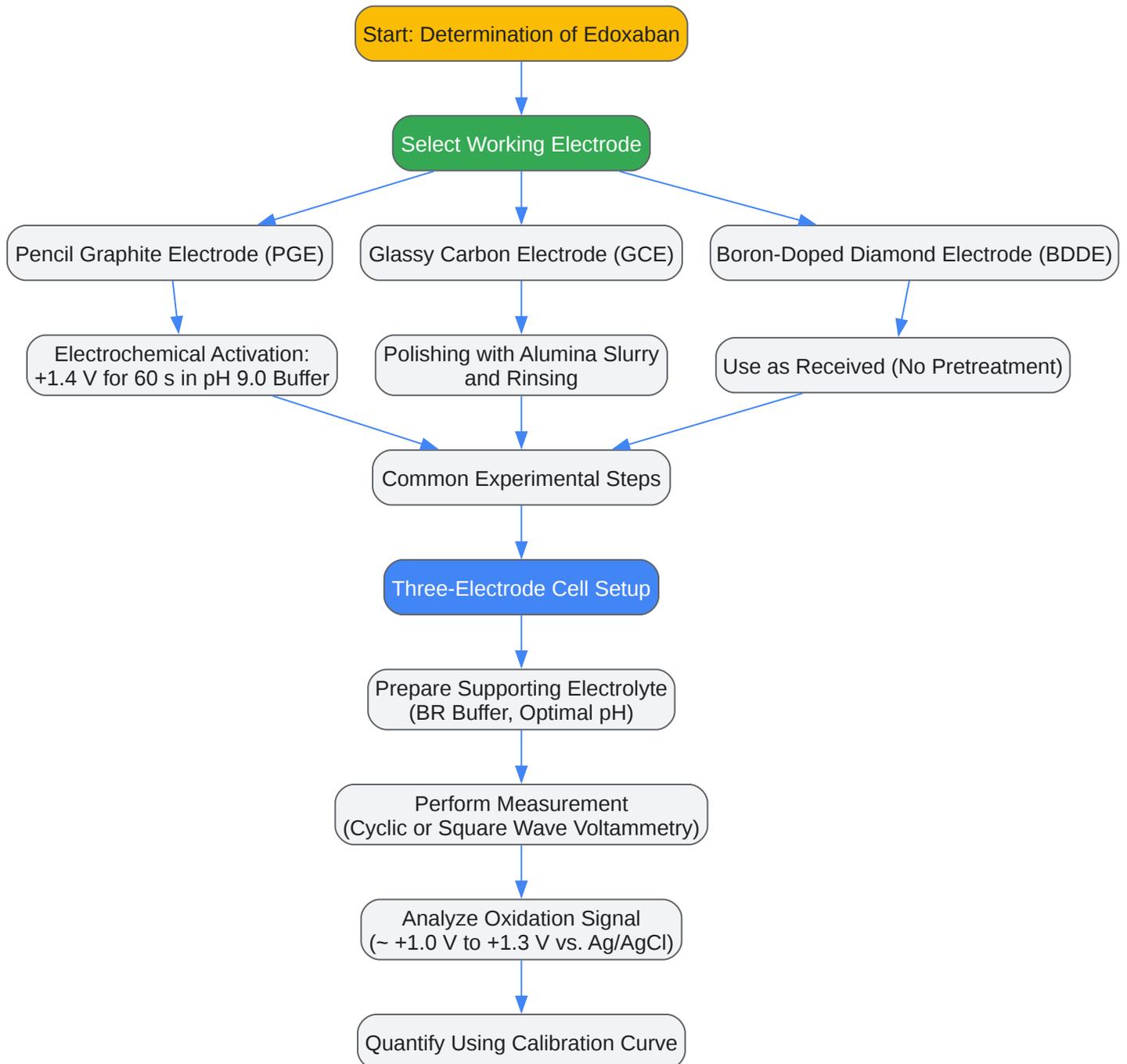
- **Electrode Preparation:** A PGE (Rotring Tikky, 0.5 mm diameter) was used as the working electrode. The pencil tip was cut to a length of 30 mm. Before each measurement, the electrode was electrochemically activated by applying a potential of **+1.4 V for 60 seconds** in a Britton-Robinson (BR) buffer at pH 9.0 [1]. The PGE was designed for single use.
- **Voltammetric Procedure:** The analysis was performed using a standard three-electrode system with a platinum wire counter electrode and an Ag/AgCl reference electrode. The activated PGE was placed in a cell containing 5 mL of BR buffer (pH 9.0) and the drug sample. Measurements were taken using Cyclic Voltammetry (CV) and Square Wave Voltammetry (SWV) [1].
- **Sample Preparation:**
 - *Pharmaceuticals:* A LIXIANA 60 mg tablet was dissolved in dimethyl sulfoxide (DMSO) [1].
 - *Biological Fluids:* A urine sample from a healthy volunteer was vortexed for 5 minutes at 3000 rpm. The analysis was performed using the standard addition method to minimize matrix effects [1].

Method Using Glassy Carbon and Boron-Doped Diamond Electrodes

- **Electrode System:** The study used both a Glassy Carbon Electrode (GCE) and a Boron-Doped Diamond Electrode (BDDE) as working electrodes. The GCE was polished before use with alumina slurry on a microcloth, then rinsed with distilled water. The BDDE was used as received [2].
- **Voltammetric Procedure:** Experiments were conducted in a three-electrode cell with the GCE or BDDE, an Ag/AgCl reference electrode, and a platinum wire auxiliary electrode. The electrochemical behavior of Edoxaban was investigated in BR buffer solutions across a pH range of 2.0 to 10.0, with pH 5.0 selected as the optimal medium. CV and SWV techniques were employed [2].
- **Sample Preparation:** The method was applied to pharmaceutical dosage forms. Tablets were dissolved in DMSO to prepare a stock solution, which was then diluted with the supporting electrolyte for analysis [2].

Experimental Workflow for Voltammetric Determination of Edoxaban

The diagram below illustrates the general decision-making pathway and experimental steps for determining Edoxaban using voltammetry, based on the cited studies.



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This workflow summarizes the key steps for determining Edoxaban using different electrode types. The PGE method is notable for its simple electrochemical activation, while GCE requires mechanical polishing. All methods share a common core procedure after electrode preparation [1] [2].

Key Insights from the Comparison

- **Sensitivity and Cost:** The **Pencil Graphite Electrode** offers the best limit of detection and is the most cost-effective and eco-friendly option, ideal for disposable use and routine analysis [1].
- **Robustness and Wide Potential Window:** The **Glassy Carbon Electrode** and **Boron-Doped Diamond Electrode** are more robust, reusable options. The BDDE, in particular, operates with a wide potential window and is very resistant to chemical fouling, which can be advantageous for complex samples [2].
- **Method Validation:** All described methods were successfully validated by quantifying Edoxaban in pharmaceutical formulations, demonstrating their practical applicability for quality control. The PGE method was also successfully applied to spiked human urine samples, showing its potential for therapeutic drug monitoring [1].

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References

1. an eco-friendly and cost effective voltammetric method - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
2. Investigation of the electrochemical properties of edoxaban ... [[sciencedirect.com](https://www.sciencedirect.com/)]

To cite this document: Smolecule. [Comparison of Voltammetric Methods for Edoxaban Determination]. Smolecule, [2026]. [Online PDF]. Available at:

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